

A Comprehensive Technical Guide to 3,4'-Oxydianiline (CAS No. 2657-87-6)

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Compound of Interest

Compound Name: 3,4'-Oxydianiline

Cat. No.: B046408

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4'-Oxydianiline (3,4'-ODA), with the CAS number 2657-87-6, is an aromatic diamine that serves as a versatile chemical intermediate. Its unique asymmetrical structure, featuring a flexible ether linkage connecting two aniline rings at the 3 and 4 positions, imparts a combination of desirable properties to the materials derived from it. This technical guide provides an in-depth overview of **3,4'-Oxydianiline**, encompassing its chemical and physical properties, synthesis, applications, toxicological profile, and experimental protocols.

Physicochemical Properties

3,4'-Oxydianiline is a solid at room temperature, typically appearing as a pale yellow to reddish-yellow powder or crystalline solid.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **3,4'-Oxydianiline**

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₁₂ N ₂ O	[1][2]
Molecular Weight	200.24 g/mol	[1][2]
Appearance	Pale yellow to reddish-yellow powder/crystal	[1][2]
Melting Point	61-67 °C	[1][3]
Boiling Point	206.5 °C at 1 mm Hg	
Purity	>99%	[1][2]

Synthesis and Experimental Protocols

The synthesis of **3,4'-Oxydianiline** is most commonly achieved through the catalytic hydrogenation of 3-amino-4'-nitrodiphenyl ether.[4]

Experimental Protocol: Synthesis of 3,4'-Oxydianiline

This protocol describes the synthesis of **3,4'-Oxydianiline** via the hydrogenation of 3-amino-4'-nitrodiphenyl ether.[4]

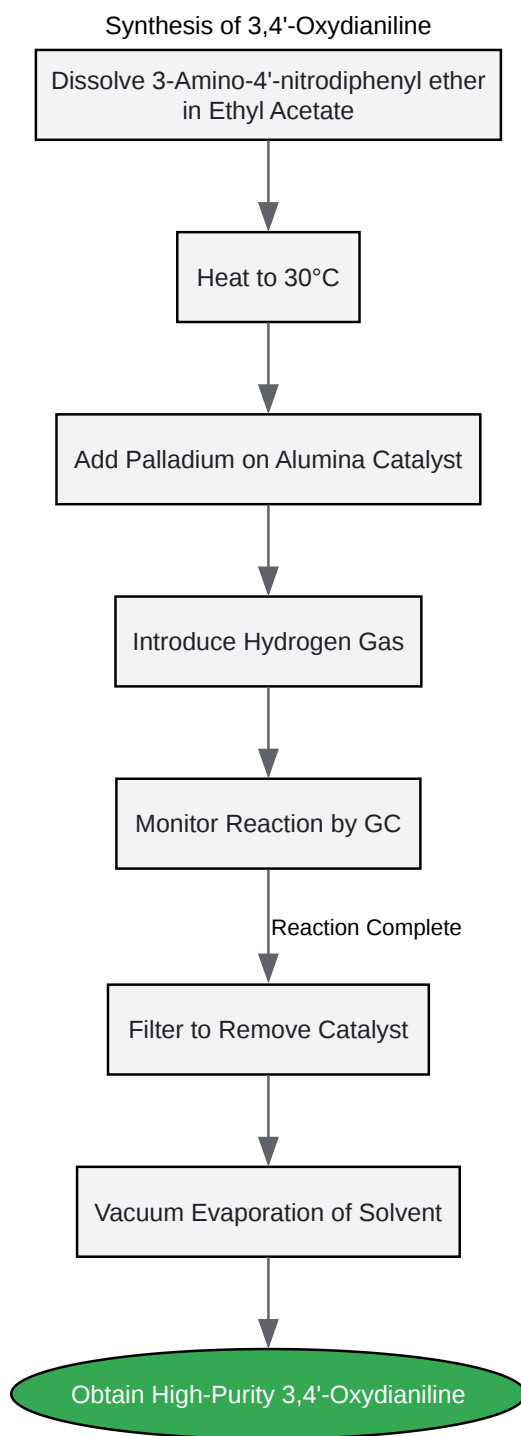
Materials:

- 3-Amino-4'-nitrodiphenyl ether (10 mmol)
- Ethyl acetate (80 mL)
- Palladium on alumina spheres (0.5% Pd, 2-4 mm, 0.3 mmol, 3 mol%)
- Hydrogen gas
- 100 mL reaction flask equipped with a gas inlet and magnetic stirrer

Procedure:

- In a 100 mL reaction flask, dissolve 10 mmol of 3-amino-4'-nitrodiphenyl ether in 80 mL of ethyl acetate.
- Heat the solution to 30 °C with stirring.
- Add the palladium on alumina catalyst to the reaction mixture.
- Introduce hydrogen gas into the flask at a flow rate of 5 mL/min.
- Monitor the progress of the reaction periodically by gas chromatography (GC) analysis.
- Upon completion of the hydrogenation, remove the catalyst by filtration.
- Remove the ethyl acetate from the filtrate by vacuum evaporation to yield high-purity **3,4'-Oxydianiline**.

Workflow for the Synthesis of **3,4'-Oxydianiline**:



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Caption: Workflow for the synthesis of **3,4'-Oxydianiline**.

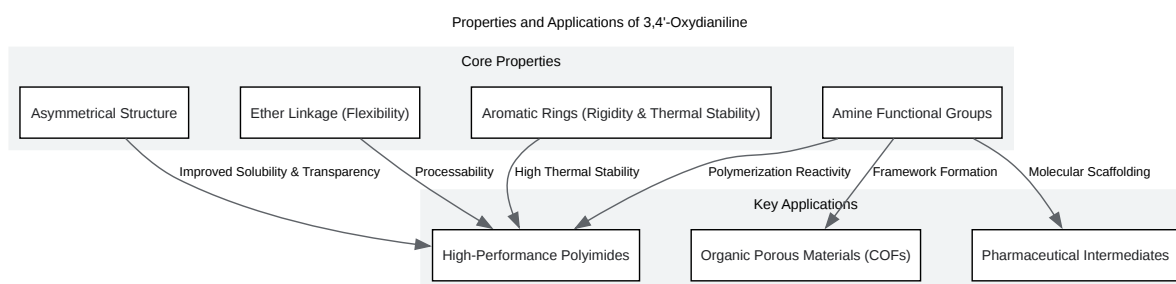
Applications

The unique combination of an ether linkage providing flexibility and aromatic rings imparting thermal stability makes **3,4'-Oxydianiline** a valuable monomer in the synthesis of high-performance polymers. It also finds use as a key intermediate in the pharmaceutical industry.

High-Performance Polymers

3,4'-Oxydianiline is a critical building block for polyimides, a class of polymers known for their exceptional thermal stability, chemical resistance, and mechanical properties.[1][2] The asymmetrical structure of 3,4'-ODA can disrupt polymer chain packing, leading to amorphous polyimides with improved solubility and optical transparency, making them suitable for applications in flexible displays and other advanced electronic components.[1] These polyimides are also utilized in the aerospace industry for their high-temperature resistance.[2]

Logical Relationship of 3,4'-ODA Properties to its Applications:



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Caption: Relationship between properties and applications.

Organic Porous Materials

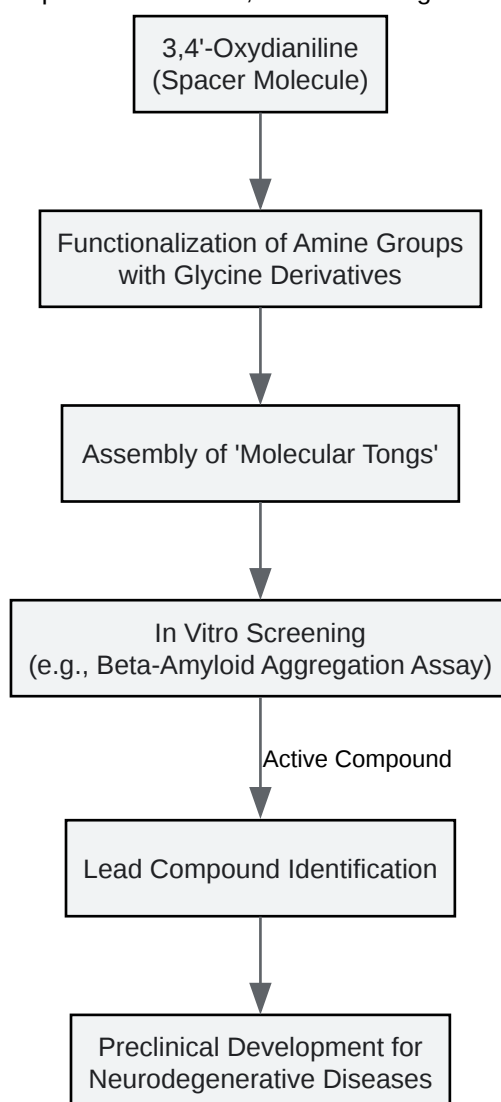
3,4'-Oxydianiline is utilized in the synthesis of covalent organic frameworks (COFs) and other porous organic materials.[2] These materials possess high surface areas and ordered pore structures, making them promising candidates for applications in gas storage, separation, and catalysis. The diamine functionality of 3,4'-ODA allows for the formation of robust porous networks through reactions with multi-functional aldehydes or other suitable linkers.

Pharmaceutical Intermediate

In the realm of drug development, **3,4'-Oxydianiline** serves as a spacer in the construction of more complex molecules. A notable application is in the synthesis of glycine-based molecular tongs, which have been investigated as inhibitors of beta-amyloid peptide aggregation, a key pathological hallmark of Alzheimer's disease. The defined geometry and chemical handles of 3,4'-ODA make it a useful component for creating specific molecular architectures for therapeutic purposes.

Conceptual Workflow for Pharmaceutical Application:

Conceptual Workflow: 3,4'-ODA in Drug Discovery



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Caption: Use of 3,4'-ODA in drug discovery.

Signaling Pathways

Currently, there is a lack of publicly available scientific literature detailing the direct interaction of **3,4'-Oxydianiline** with specific cellular signaling pathways. Its role in a biological context, as reported to date, is primarily as a structural component in larger, synthetically designed molecules that may, in turn, interact with biological targets. For instance, its incorporation into inhibitors of beta-amyloid aggregation is designed to influence protein-protein interactions rather than directly modulating intracellular signaling cascades. Further research is required to elucidate any potential direct biological activity of **3,4'-Oxydianiline**.

Toxicology and Safety

3,4'-Oxydianiline is classified as a hazardous substance and requires careful handling.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Toxicological Data for **3,4'-Oxydianiline**

Endpoint	Value/Classification	Reference(s)
Acute Oral Toxicity	Category 3; Toxic if swallowed (Acute Toxicity Estimate: 100.1 mg/kg)	[3][5]
Acute Dermal Toxicity	Category 3; Toxic in contact with skin (Acute Toxicity Estimate: 300.1 mg/kg)	[3][5]
Acute Inhalation Toxicity	Category 3; Toxic if inhaled (Acute Toxicity Estimate: 0.6 mg/L, 4h, dust/mist)	[3][5]
Skin Sensitization	Category 1; May cause an allergic skin reaction	[3]
Germ Cell Mutagenicity	Category 2; Suspected of causing genetic defects	[3]
Carcinogenicity	Presumed to have carcinogenic potential for humans	[1]
Reproductive Toxicity	Category 2; Suspected of damaging fertility or the unborn child	[3][5]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects	[3]

Safety Precautions:

- **Handling:** Use in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection.[3][5]
- **Storage:** Store in a tightly closed container in a dry, well-ventilated place. Keep locked up or in an area accessible only to qualified or authorized personnel.[3][5]

- First Aid: In case of contact, immediately flush skin or eyes with copious amounts of water for at least 15 minutes. If inhaled, move to fresh air. If swallowed, rinse mouth with water. In all cases of exposure, seek immediate medical attention.[3][5]

Conclusion

3,4'-Oxydianiline is a chemical intermediate with significant utility in the fields of materials science and pharmaceutical research. Its unique molecular architecture allows for the synthesis of high-performance polymers with tailored properties and serves as a valuable scaffold for the design of biologically active molecules. However, its hazardous nature necessitates strict adherence to safety protocols during handling and use. Further research into its potential direct biological activities and the development of novel applications will continue to expand the importance of this versatile compound.

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